

4-Bromocrotonic acid safety and handling precautions

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Compound of Interest

Compound Name: 4-Bromocrotonic acid

Cat. No.: B156263

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An In-depth Technical Guide to the Safe Handling of 4-Bromocrotonic Acid

Disclaimer: This document is intended for informational purposes for qualified research and drug development professionals. It is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official, most current SDS from your supplier and adhere to all institutional and governmental safety protocols before handling **4-Bromocrotonic acid**.

Executive Summary

4-Bromocrotonic acid (CAS No. 13991-36-1) is a reactive organic compound utilized in various synthetic applications.^{[1][2]} While valuable, it presents significant health and safety hazards, primarily related to its severe corrosivity. This guide provides a comprehensive overview of its properties, hazards, and the necessary precautions for safe handling, storage, emergency response, and disposal to ensure the safety of laboratory personnel and the environment.

Hazard Identification and Classification

4-Bromocrotonic acid is classified as a hazardous substance requiring stringent safety controls. The primary dangers are its corrosive effects on skin, eyes, and metals.^[3]

- GHS Hazard Statements: H290 (May be corrosive to metals), H314 (Causes severe skin burns and eye damage), H318 (Causes serious eye damage).^[3]

- Signal Word: Danger
- Hazard Pictogram:
 - GHS05: Corrosion

The substance is categorized as Skin Corrosion, Sub-category 1C, indicating that it causes full-thickness skin destruction after an exposure between one and four hours.^[3] It causes irreversible effects on the eyes.^[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Bromocrotonic acid** is presented below. This data is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Citation(s)
CAS Number	13991-36-1	[4]
Molecular Formula	C ₄ H ₅ BrO ₂	
Molecular Weight	164.99 g/mol	
Appearance	White to light yellow/pale beige solid, crystal, or powder	[4]
Melting Point	73 - 77 °C	
Boiling Point	288 °C	[4][5]
Density	1.718 g/cm ³	[4][6]
Flash Point	128 °C	[4][5]
Solubility	Soluble in Methanol. Sparingly soluble in Chloroform.	[4]
pKa	4.13 ± 0.10 (Predicted)	[4]

Toxicological Information

Detailed toxicological studies on **4-Bromocrotonic acid** are limited. The primary toxicological concern is its severe corrosive nature.

Toxicological Endpoint	Data	Citation(s)
Acute Toxicity (Oral, Dermal, Inhalation)	No quantitative data available (e.g., LD ₅₀ , LC ₅₀). The Safety Data Sheet explicitly states "No information available."	[3]
Skin Corrosion/Irritation	Classified as Corrosive, Category 1C. Causes severe skin burns. Responses are observed after exposure times of 1 to 4 hours.	[3]
Serious Eye Damage/Irritation	Causes serious, irreversible eye damage.	[3]
Carcinogenicity, Mutagenicity, Reproductive Toxicity	No information available.	[3]

Given the lack of specific toxicity data, the substance should be handled as a highly hazardous material, with all exposure routes (inhalation, ingestion, skin/eye contact) strictly avoided.

Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize risk.

Engineering Controls & Handling Procedures

- Ventilation: All handling of **4-Bromocrotonic acid** solid or its solutions must be conducted in a properly functioning chemical fume hood to prevent inhalation of dust or vapors.[3]
- Dispensing: When weighing and dispensing the solid, prevent dust dispersion. Use anti-static measures where appropriate.
- Personal Contact: Avoid all contact with skin, eyes, and clothing. Do not breathe dust.[3]

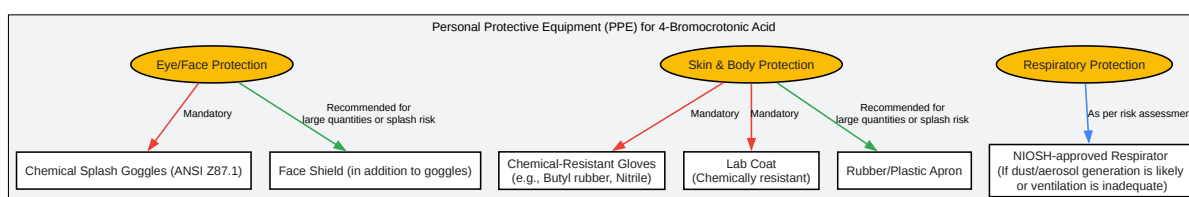
- Hygiene: Wash hands and face thoroughly after handling. Do not eat, drink, or smoke in the work area.[3]

Storage Requirements

- Temperature: Store in a refrigerator at 2-8°C.
- Container: Keep the container tightly closed and store only in the original, corrosive-resistant packaging.[3]
- Atmosphere: Store under an inert gas to maintain stability.[3]
- Security: The storage location should be locked and accessible only to authorized personnel.
- Incompatibilities: Store away from incompatible materials, particularly strong oxidizing agents.[3] Avoid conditions of heat and exposure to air.[3]

Personal Protective Equipment (PPE)

A robust PPE regimen is mandatory for all personnel handling this chemical.



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Caption: PPE Selection Guide for **4-Bromocrotonic Acid**.

Emergency Procedures

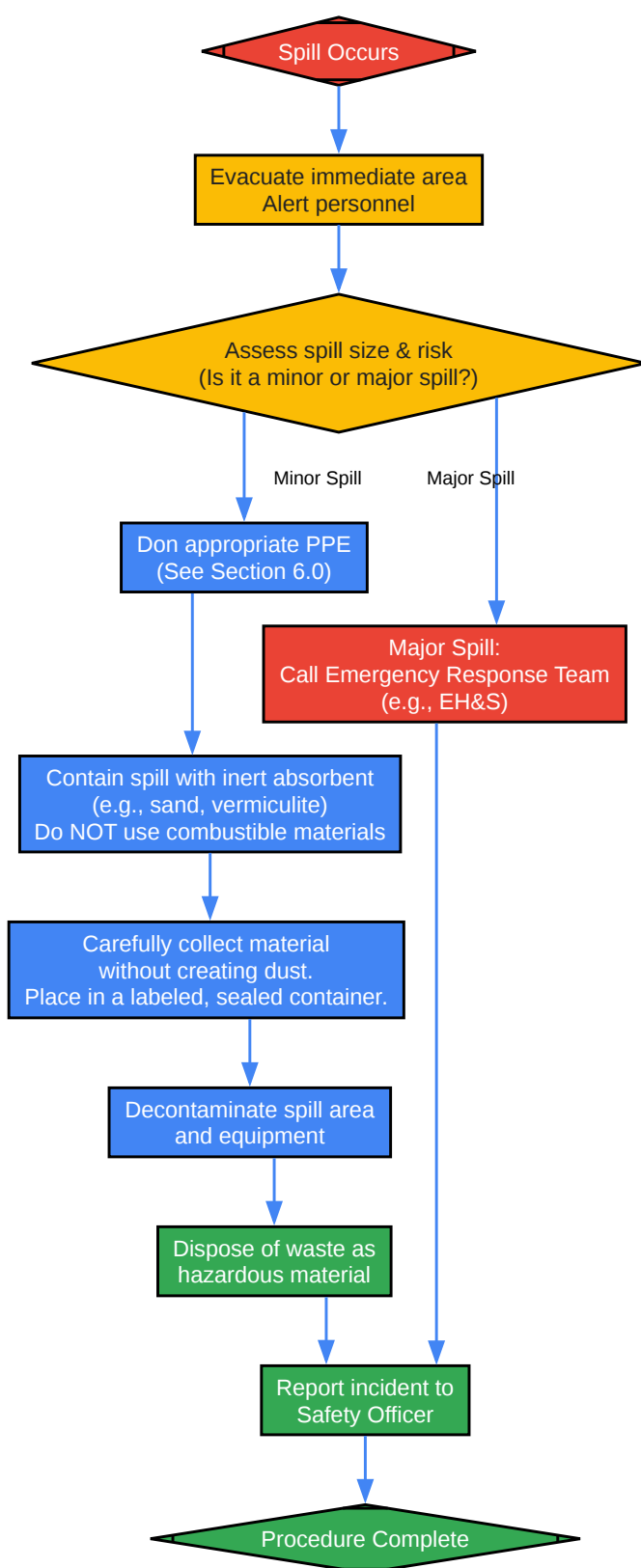
Immediate and correct response to an exposure or spill is critical.

First-Aid Measures

- General Advice: Move the victim to fresh air. Call a poison center or doctor immediately. Show the Safety Data Sheet to the medical professional.
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.
- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with copious amounts of water/shower for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Spill Response Protocol

The following workflow outlines the procedure for managing a spill.



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Caption: Emergency Response Workflow for a **4-Bromocrotonic Acid** Spill.

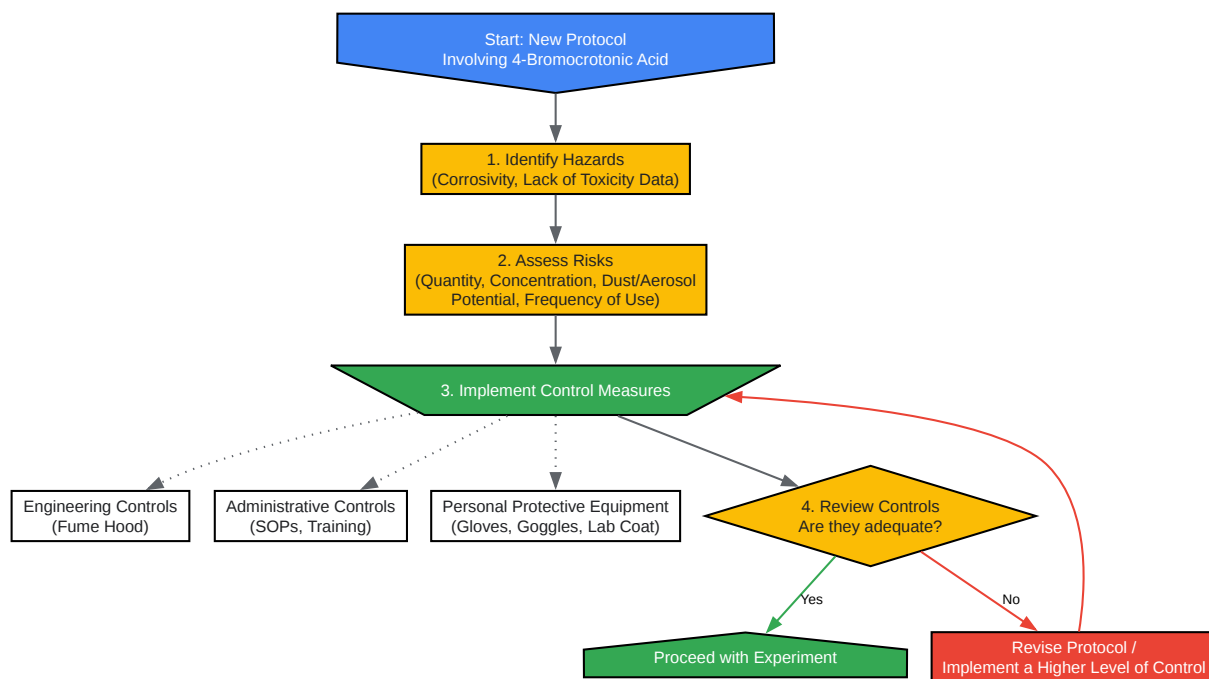
Waste Disposal

Proper disposal is essential to prevent environmental contamination and ensure regulatory compliance.

- Classification: **4-Bromocrotonic acid** is a halogenated organic acid and must be disposed of as hazardous chemical waste.^[7]
- Procedure:
 - Do not pour waste down the drain.^[7]
 - Collect all waste material (including contaminated absorbents and PPE) in a designated, compatible, and clearly labeled "Halogenated Organic Waste" container.^[7]
 - Ensure the waste container is kept closed, stored in a safe, ventilated area (like a satellite accumulation area in a fume hood), and is free from external contamination.
 - Arrange for pickup and disposal by certified hazardous waste personnel in accordance with all local, state, and federal regulations.

Risk Assessment Workflow

A systematic approach to risk assessment should be performed before any new procedure involving **4-Bromocrotonic acid** is undertaken.



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Caption: General Risk Assessment Workflow for Chemical Handling.

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